

# electron configuration of the manganate(VI) ion

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## Compound of Interest

Compound Name: Barium manganate

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An In-depth Technical Guide to the Electron Configuration of the Manganate(VI) Ion

## Abstract

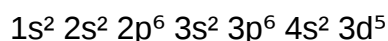
The manganate(VI) ion,  $[\text{MnO}_4]^{2-}$ , is a chemically significant species, serving as a crucial intermediate in the industrial synthesis of potassium permanganate and as a selective oxidizing agent in organic chemistry.[1] Its distinct properties, including its dark green color and paramagnetism, are direct consequences of its unique electronic structure. This guide provides a detailed examination of the electron configuration of the manganese atom in the +6 oxidation state, contextualized within the tetrahedral geometry of the manganate ion. We will explore the determination of its configuration through fundamental principles, the application of crystal field theory to describe its d-orbital splitting, and the experimental protocols used for its synthesis and characterization.

## Determination of the Electron Configuration

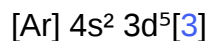
The electron configuration of the central manganese atom in the manganate(VI) ion dictates its chemical and physical properties. The determination process begins with the neutral atom and proceeds to the specific ion.

### 1.1. Neutral Manganese Atom (Mn)

A neutral manganese atom has an atomic number (Z) of 25, indicating it contains 25 protons and 25 electrons.[2] Following the Aufbau principle, its electron configuration is written as:



For convenience, this is often represented using the condensed notation, referencing the preceding noble gas:



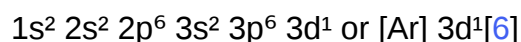
### 1.2. Manganate(VI) Ion ( $\text{Mn}^{6+}$ )

In the manganate(VI) ion,  $[\text{MnO}_4]^{2-}$ , the manganese atom exists in a +6 oxidation state.<sup>[4]</sup> This is determined by assigning the common -2 oxidation state to each of the four oxygen atoms, resulting in a total charge of -8 from the ligands. To achieve the overall ion charge of -2, the manganese atom must have a charge of +6.

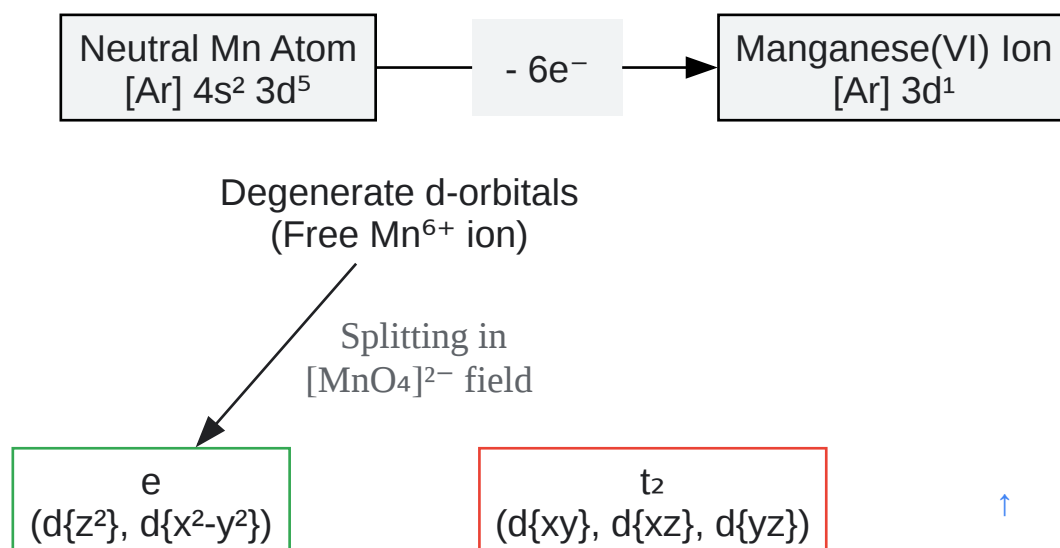
To form the  $\text{Mn}^{6+}$  ion, the neutral manganese atom loses six electrons. Electrons are first removed from the outermost shell, which is the 4s orbital, followed by the 3d orbital.<sup>[5]</sup>

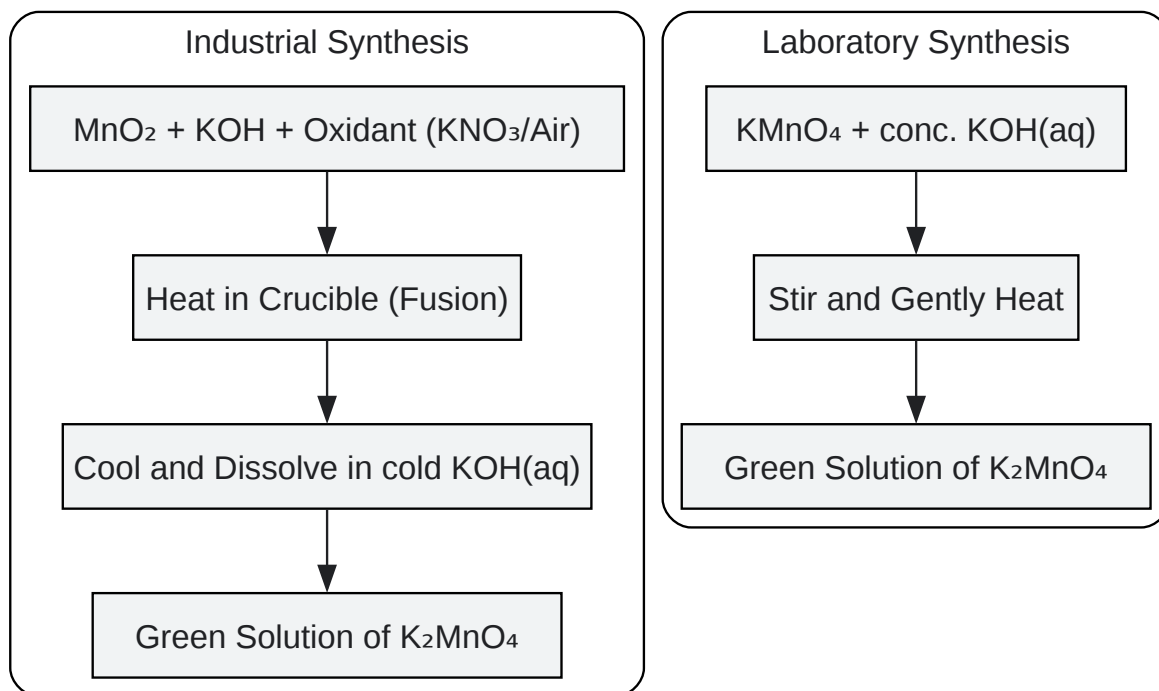
- Two electrons are removed from the 4s orbital.
- Four electrons are removed from the 3d orbital.

This process results in the electron configuration for  $\text{Mn}^{6+}$ :



The manganate(VI) ion is therefore a  $d^1$  system, containing a single electron in its 3d orbital.<sup>[4]</sup>





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